

discovery of Schisantherin C as a bioactive lignan from Schisandra berries

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Compound of Interest

Compound Name: Schisantherin C

Cat. No.: B3394064

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The Discovery and Bioactivity of Schisantherin C: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Schisantherin C is a bioactive dibenzocyclooctadiene lignan isolated from the fruits of *Schisandra chinensis* (Turcz.) Baill., a plant with a long history of use in traditional medicine.[1] [2] This technical guide provides a comprehensive overview of the discovery, physicochemical properties, and pharmacological activities of **Schisantherin C**. It includes detailed experimental protocols for its isolation and biological evaluation, quantitative data on its efficacy, and visual representations of its known signaling pathways to support further research and drug development efforts.

Physicochemical Properties of Schisantherin C

A foundational understanding of **Schisantherin C** begins with its basic chemical and physical characteristics, which are crucial for experimental design and formulation development.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₃₄ O ₉	[3]
Molecular Weight	514.57 g/mol	[3]
CAS Number	64938-51-8	[3]
Appearance	Crystalline solid	[4]
Solubility	Soluble in DMSO, DMF, and Ethanol	[4]
Flash Point	206.5 °C	[3]

Pharmacological Activities and Quantitative Data

Schisantherin C has demonstrated a range of biological activities, including anticancer, antioxidant, and antiviral effects. The following tables summarize the key quantitative data from various in vitro studies.

Table 1: Anticancer Activity

Cell Line	Assay	Concentration	Incubation Time	Result	Reference
Bel-7402 (Human Hepatocellular Carcinoma)	MTT	81.58 ± 1.06 μM	48 h	IC ₅₀ Value	[2]
KB-3-1 (Human Nasopharyngeal Carcinoma)	MTT	108.00 ± 1.13 μM	48 h	IC ₅₀ Value	[2]
Bcap37 (Human Breast Cancer)	MTT	136.97 ± 1.53 μM	48 h	IC ₅₀ Value	[2]
U937 (Human Histiocytic Lymphoma)	Apoptosis Assay	25-100 μM	48 h	Dose-dependent induction of apoptosis	
Bel-7402	Flow Cytometry	100 μM	24 h	40.61 ± 1.43% hypodiploid cells	[1][2]
QSG-7701 (Human Liver Cells)	MTT	200 μM	48 h	73.2 ± 2.4% cell survival (low cytotoxicity)	[1][2]

Table 2: Antiviral Activity (Anti-HBV)

Assay Target	Concentration	Inhibition	Reference
HBsAg Secretion	50 μg/mL	59.7%	
HBeAg Secretion	50 μg/mL	34.7%	

Table 3: Antioxidant Activity

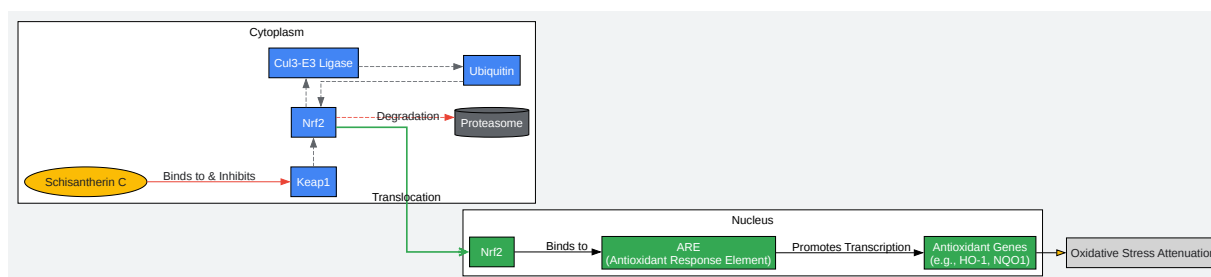
Assay	Activity	Reference
DPPH Radical Scavenging	Weak activity	[5] [6]
ABTS Radical Scavenging	Key contributor to the antioxidant activity of <i>S. chinensis</i>	
Fenton Reaction Inhibition	Low activity	
Tyrosine-Nitration Inhibition	Not significant	

Signaling Pathways Modulated by Schisantherin C

Schisantherin C exerts its biological effects by modulating key cellular signaling pathways. The following diagrams, generated using the DOT language, illustrate these mechanisms.

Keap1-Nrf2 Antioxidant Pathway

Schisantherin C enhances the cellular antioxidant response by targeting Keap1, a negative regulator of the transcription factor Nrf2.[\[7\]](#) This interaction prevents the degradation of Nrf2, allowing it to translocate to the nucleus and activate the expression of antioxidant response element (ARE)-driven genes.

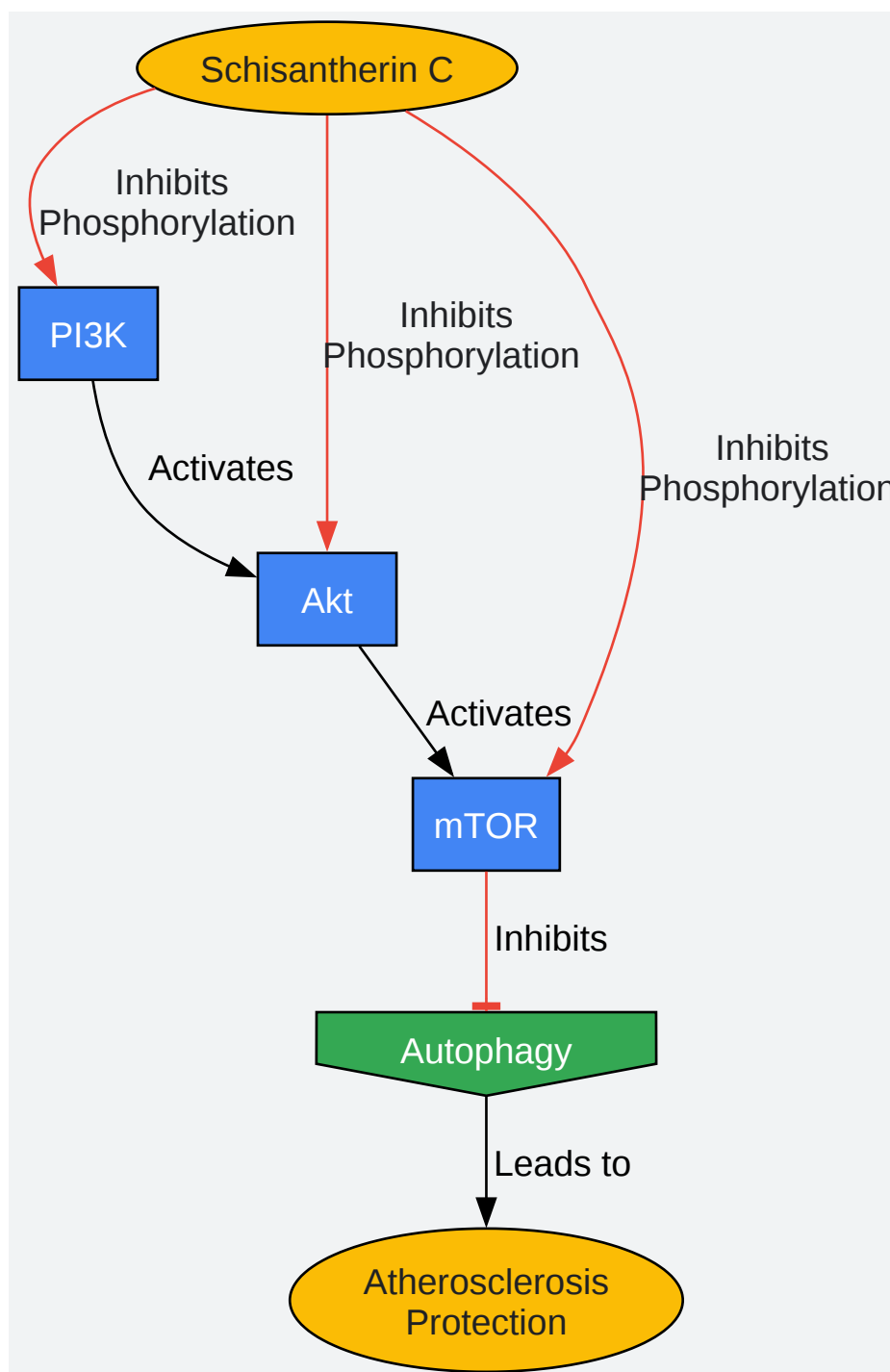


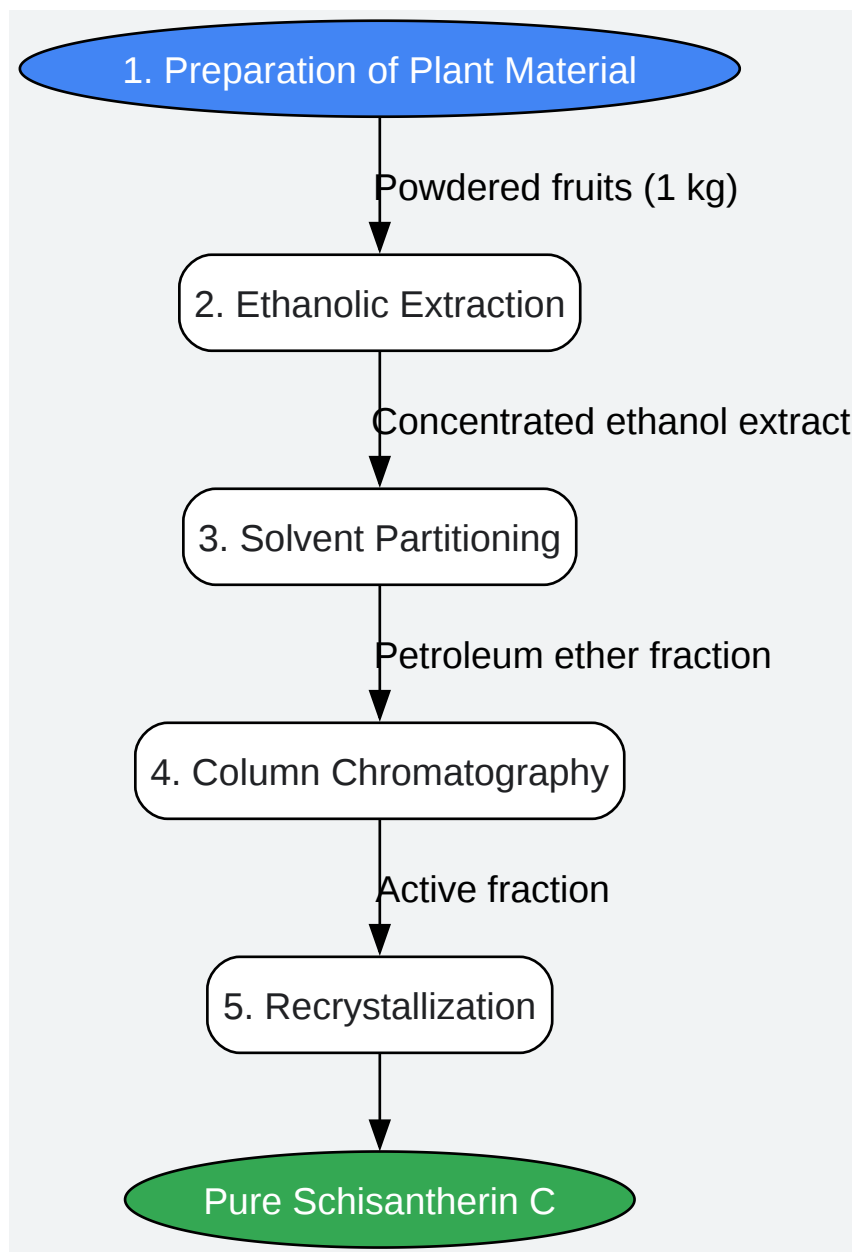
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Caption: **Schisantherin C** inhibits Keap1, leading to Nrf2 nuclear translocation and antioxidant gene expression.

PI3K/Akt/mTOR Autophagy Pathway

In the context of atherosclerosis, **Schisantherin C** has been shown to interfere with the PI3K/Akt/mTOR pathway. By inhibiting the phosphorylation of key proteins in this pathway, it promotes autophagy, which can play a protective role in lipid metabolism and reduce inflammation.





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References

- 1. tandfonline.com [tandfonline.com]
- 2. tandfonline.com [tandfonline.com]
- 3. Schisantherin C | 64938-51-8 | PCA93851 | Biosynth [biosynth.com]
- 4. caymanchem.com [caymanchem.com]
- 5. researchgate.net [researchgate.net]
- 6. Characterization of Differences in Chemical Profiles and Antioxidant Activities of Schisandra chinensis and Schisandra sphenanthera Based on Multi-Technique Data Fusion | MDPI [mdpi.com]
- 7. Schisandrin C targets Keap1 and attenuates oxidative stress by activating Nrf2 pathway in Ang II-challenged vascular endothelium - PubMed [pubmed.ncbi.nlm.nih.gov]
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